

# Proper Disposal of Fluvalinate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name:	Fluvalinate
Cat. No.:	B1673501

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## IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

**Fluvalinate**, a synthetic pyrethroid acaricide, requires careful handling and disposal to mitigate risks to personnel and the environment. Due to its high toxicity to aquatic life, improper disposal is a significant concern.<sup>[1][2][3][4][5]</sup> This guide provides procedural, step-by-step instructions for the safe disposal of **fluvalinate** waste in a laboratory setting. Adherence to local, regional, and national regulations is mandatory for all disposal methods.<sup>[3][4]</sup>

## Core Principles of Fluvalinate Waste Management

- Avoid Environmental Release: Under no circumstances should **fluvalinate** or its containers be disposed of in sewers, drains, or waterways.<sup>[1][2][6]</sup> It is very toxic to aquatic life with long-lasting effects.<sup>[1][2][3][4][5]</sup>
- Regulatory Compliance: All disposal activities must be in accordance with applicable federal, state, and local laws and regulations.<sup>[3][4]</sup> Consult your institution's environmental health and safety (EHS) department for specific guidance.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles with side-shields, and protective clothing, when handling **fluvalinate** waste.<sup>[1][6]</sup> If there is a risk of inhalation, respiratory protection should be worn.<sup>[1][4]</sup>

## Step-by-Step Disposal Procedures

## Disposal of Unused or Excess Fluvalinate

The primary and preferred method for managing excess **fluvalinate** is to use it for its intended purpose according to the product label.[\[7\]](#)[\[8\]](#)[\[9\]](#) If this is not possible, the following steps should be taken:

- Designate as Hazardous Waste: Unwanted **fluvalinate** must be treated as hazardous waste.  
[\[4\]](#)[\[10\]](#)
- Licensed Chemical Destruction: The most appropriate disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)
  - Incineration: Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[\[6\]](#)
- Contact a Hazardous Waste Contractor: Arrange for disposal with a licensed hazardous waste contractor. Your institution's EHS department can provide a list of approved contractors.[\[8\]](#)

## Disposal of Empty Fluvalinate Containers

Properly decontaminated containers may be disposed of in a sanitary landfill or recycled, depending on local regulations.[\[1\]](#)[\[2\]](#) Never reuse empty pesticide containers for any other purpose.[\[7\]](#)

- Triple Rinsing: For non-refillable containers, a triple rinse procedure is mandatory.[\[1\]](#)[\[11\]](#)
  - Empty the remaining contents into the application equipment or a mix tank.
  - Fill the container approximately one-quarter full with water and recap.
  - Shake for 10 seconds.
  - Pour the rinsate into the application equipment or a mix tank for later use or disposal.
  - Repeat this procedure two more times.
- Puncturing: After rinsing, puncture the container to make it unusable for other purposes.[\[1\]](#)[\[2\]](#)

- Disposal Options:
  - Recycling: Offer the cleaned container for recycling if available.[2][11]
  - Sanitary Landfill: If recycling is not an option, dispose of the punctured container in a sanitary landfill.[1][2]
  - Incineration: Combustible packaging materials may be disposed of through controlled incineration with flue gas scrubbing.[1]

## Management of Spills and Contaminated Materials

In the event of a **fluvalinate** spill, immediate action is required to contain and clean up the material.

- Containment: Absorb the spill with inert material such as sand, earth, or vermiculite.[2]
- Collection: Collect the absorbed material and any contaminated soil or items into a suitable, closed, and labeled container for disposal.[1][6]
- Disposal: Dispose of the contaminated waste as hazardous waste through a licensed disposal facility.[4]

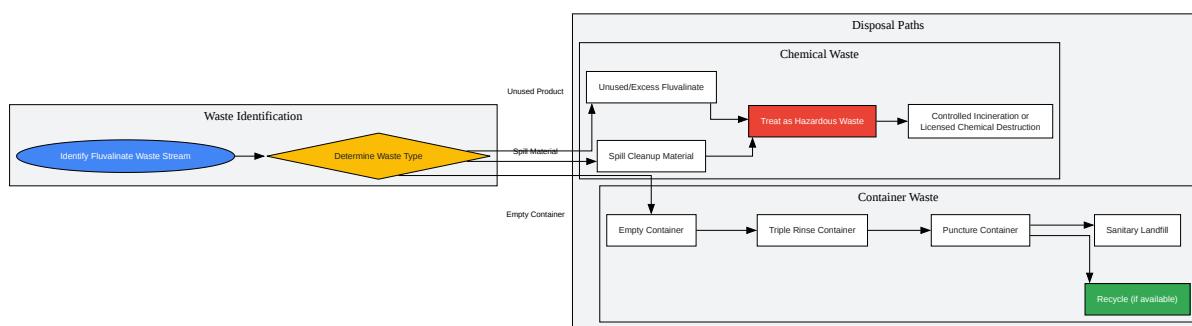
## Quantitative Data Summary

While specific disposal limits are determined by local regulations, the following table summarizes key physical and environmental fate properties of **fluvalinate** relevant to its disposal.

Parameter	Value	Reference
UN Number	2902 or 3082	<a href="#">[1]</a> <a href="#">[6]</a>
Proper Shipping Name	PESTICIDE, LIQUID, TOXIC, N.O.S. or ENVIRONMENTALLY HAZARDOUS SUBSTANCE, LIQUID, N.O.S.	<a href="#">[1]</a> <a href="#">[6]</a>
Water Solubility	Very low (practically insoluble)	<a href="#">[12]</a>
Soil Half-life (Aerobic)	4 to 8 days	<a href="#">[13]</a> <a href="#">[14]</a>
Soil Half-life (Anaerobic)	Approximately 15 days	<a href="#">[13]</a> <a href="#">[14]</a>
Aquatic Photodegradation Half-life	0.6 to 1 day	<a href="#">[14]</a>

## Fluvalinate Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **fluvalinate** waste.



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Caption: Decision workflow for the proper disposal of different **fluvalinate** waste streams.

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